

Application Notes & Protocols: Synthesis of Substituted Isoquinolines from 4-Bromo-1-methoxyisoquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromo-1-methoxyisoquinoline**

Cat. No.: **B1292691**

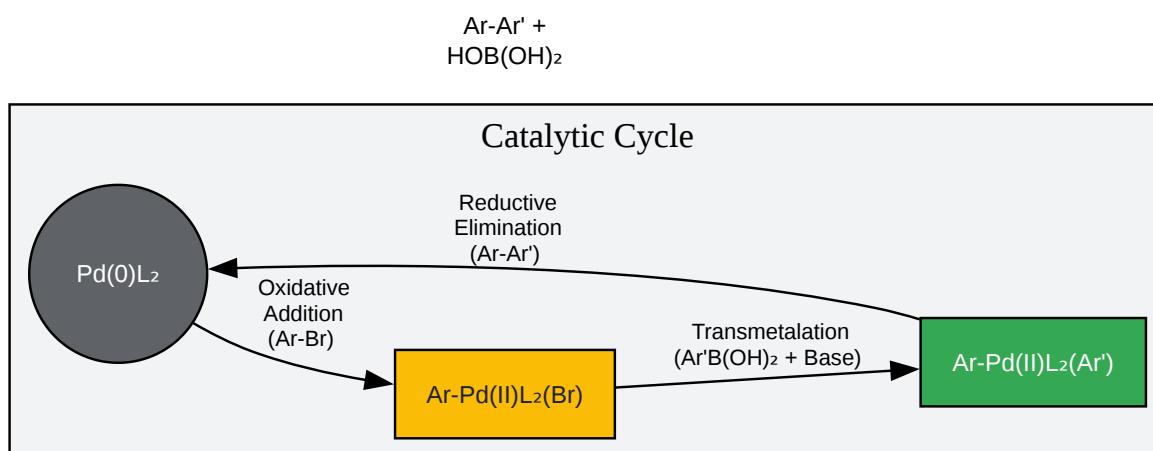
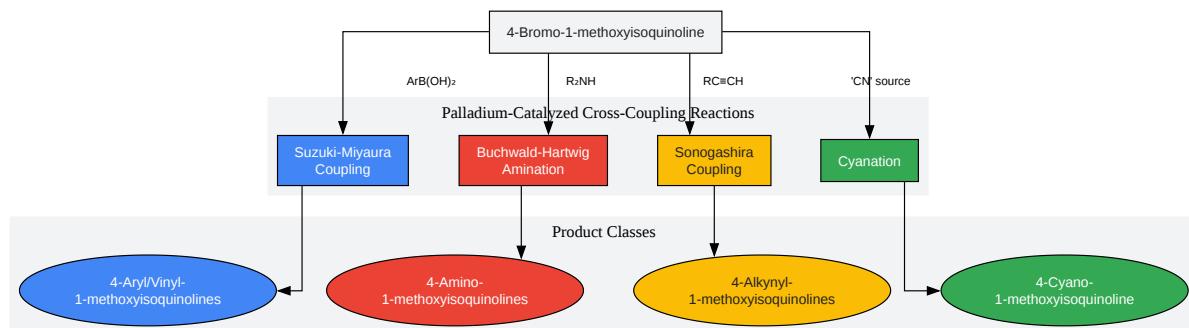
[Get Quote](#)

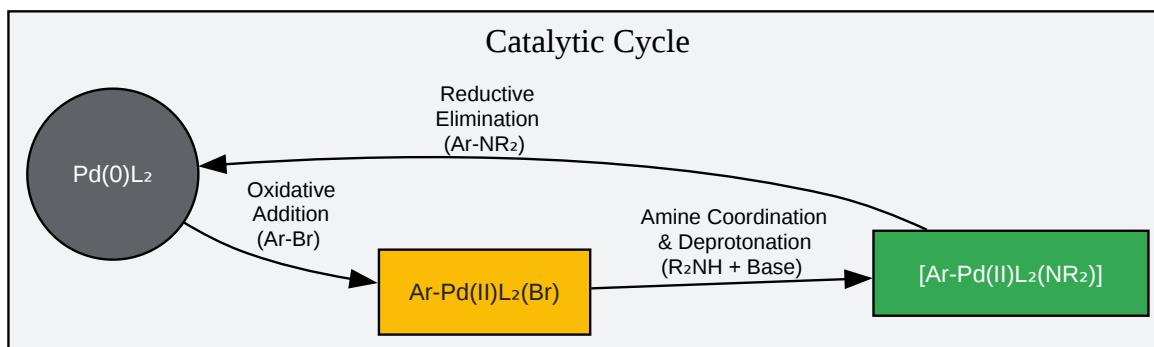
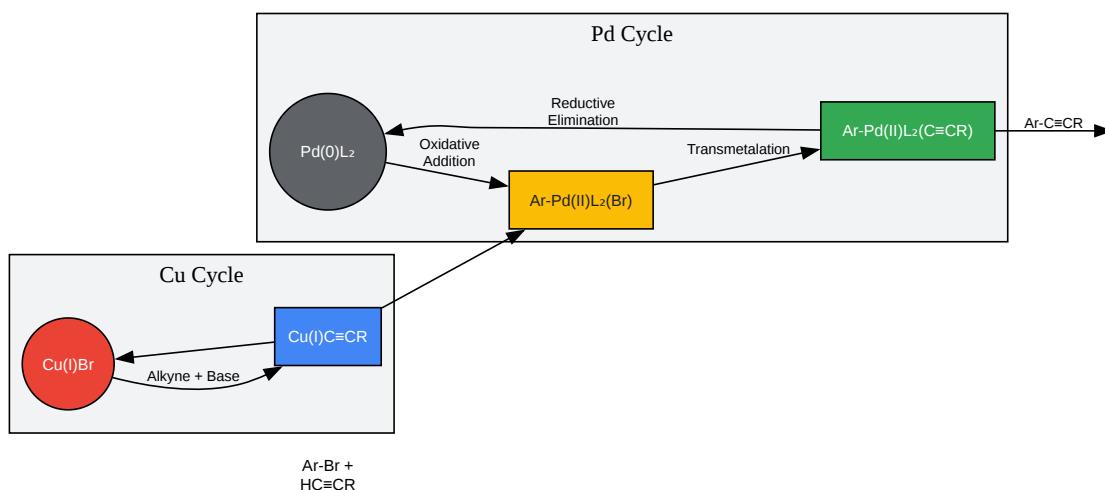
Introduction

Isoquinoline and its derivatives are a significant class of nitrogen-containing heterocyclic compounds that form the core structure of many natural products and synthetic molecules with a broad range of pharmacological activities.^{[1][2]} These activities include antitumor, antibacterial, anti-inflammatory, and antiviral properties, making the isoquinoline scaffold a privileged structure in medicinal chemistry and drug discovery.^{[2][3]} **4-Bromo-1-methoxyisoquinoline** is a versatile and valuable starting material, offering a reactive handle at the C4-position for the introduction of diverse functional groups through various modern cross-coupling reactions. This document provides detailed protocols for the synthesis of 4-substituted-1-methoxyisoquinolines via Suzuki-Miyaura, Buchwald-Hartwig, Sonogashira, and Cyanation reactions.

Synthetic Strategies Overview

The bromine atom at the C4 position of **4-Bromo-1-methoxyisoquinoline** is readily functionalized using palladium-catalyzed cross-coupling reactions. These methods allow for the efficient and modular construction of carbon-carbon and carbon-nitrogen bonds, providing access to a wide array of substituted isoquinoline derivatives.



Ar-NR₂ $\text{Ar-Br} +$
 R_2NH [Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Biologically Active Isoquinoline Alkaloids covering 2014-2018 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes & Protocols: Synthesis of Substituted Isoquinolines from 4-Bromo-1-methoxyisoquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1292691#synthesis-of-substituted-isoquinolines-from-4-bromo-1-methoxyisoquinoline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com